

Application Notes and Protocols for the Selective PI5P4Ky Inhibitor NIH-12848

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Compound of Interest

Compound Name: NIH-12848

Cat. No.: B15602138

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Introduction

NIH-12848 is a potent and selective, cell-permeable inhibitor of Phosphatidylinositol 5-Phosphate 4-Kinase gamma (PI5P4Ky).^{[1][2]} It functions as a non-ATP-competitive, allosteric inhibitor, suggesting it binds to a site distinct from the ATP-binding pocket, likely the PI5P substrate binding site.^{[1][3]} This selectivity and mechanism of action make **NIH-12848** a valuable tool for investigating the cellular functions of PI5P4Ky, a lipid kinase implicated in various signaling pathways, including the Hippo and Notch pathways.^{[3][4][5]} Dysregulation of PI5P4Ky has been associated with cancer and neurodegenerative diseases.^{[4][6]}

These application notes provide a comprehensive guide for the preparation and use of **NIH-12848** in both in vitro and cell-based assays.

Data Presentation

Inhibitor Properties and Selectivity

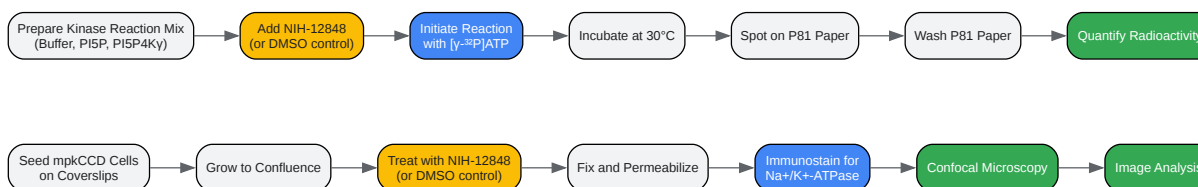
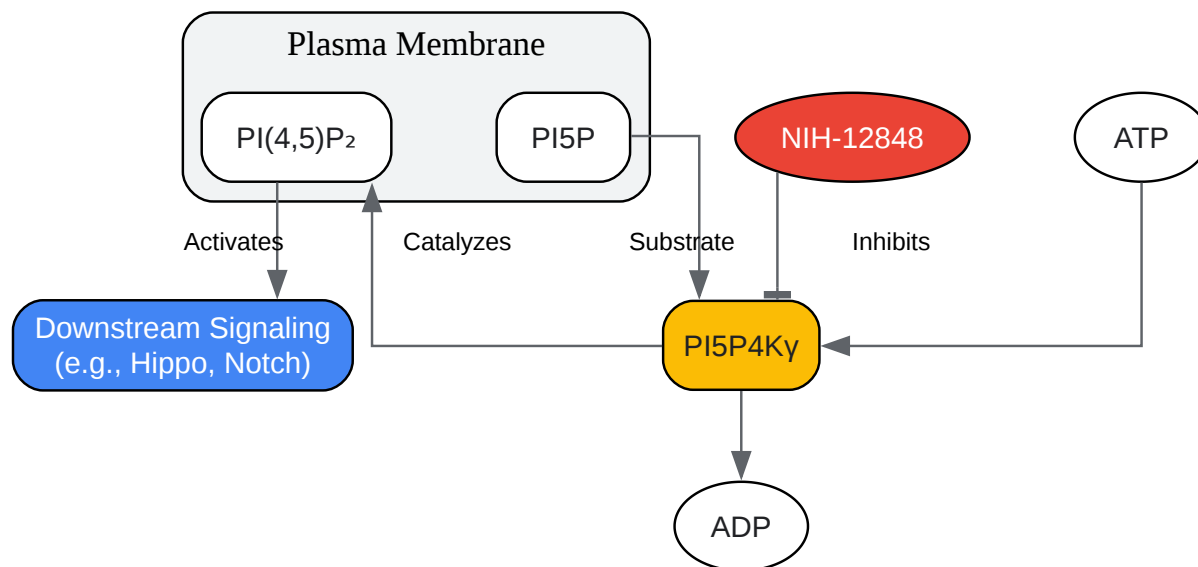
| Property | Value | References |
|---------------------|---|------------|
| Target | Phosphatidylinositol 5-Phosphate 4-Kinase γ (PI5P4Ky) | [1][2] |
| IC50 (PI5P4Ky) | ~1 μ M | [1] |
| Selectivity | No inhibition of PI5P4K α and PI5P4K β at concentrations up to 100 μ M | [1] |
| Mechanism of Action | Non-ATP-competitive, allosteric inhibitor | [1][3] |
| Binding Mode | Binds to the putative PI5P-binding site | [1] |
| Molecular Weight | 385.41 g/mol | |
| Formula | C ₂₀ H ₁₄ F ₃ N ₃ S | |
| CAS Number | 959551-10-1 | |

Solubility and Storage

| Solvent | Solubility | Storage of Stock Solutions |
|---------|----------------------|-----------------------------------|
| DMSO | 77 mg/mL (199.78 mM) | 1 year at -80°C, 1 month at -20°C |

Signaling Pathways

PI5P4Ky is a key enzyme in the synthesis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂), a critical signaling phospholipid. By catalyzing the phosphorylation of phosphatidylinositol 5-phosphate (PI5P), PI5P4Ky regulates the cellular pool of PI(4,5)P₂. This, in turn, influences a multitude of downstream signaling events.



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